

1,4-Dibutylbenzene melting point and boiling point data

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,4-Dibutylbenzene

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An In-Depth Technical Guide to the Physicochemical Properties of **1,4-Dibutylbenzene** and Its Isomers

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the melting and boiling points of **1,4-dibutylbenzene**, with a specific focus on its various isomers: 1,4-di-n-butylbenzene, 1,4-di-sec-butylbenzene, and 1,4-di-tert-butylbenzene. Understanding the distinct physicochemical properties of these isomers is paramount for their effective application in organic synthesis, materials science, and drug development. This document delves into the theoretical basis for variations in these properties, offers detailed, field-proven protocols for their experimental determination, and outlines the necessary safety precautions for handling these compounds. All data and methodologies are supported by authoritative references to ensure scientific integrity and reproducibility.

Introduction: The Significance of Isomerism in 1,4-Dibutylbenzene

1,4-Dibutylbenzene (C₁₄H₂₂) is an aromatic hydrocarbon characterized by a central benzene ring substituted with two butyl groups at the para positions. The structural arrangement of these butyl groups gives rise to three distinct isomers: 1,4-di-n-butylbenzene, 1,4-di-sec-

butylbenzene, and 1,4-di-tert-butylbenzene. While sharing the same molecular formula and weight (190.32 g/mol), their unique three-dimensional structures result in significant differences in their physical properties, most notably their melting and boiling points.^{[1][2]} These differences are critical in contexts such as purification, reaction condition optimization, and the development of materials with specific thermal characteristics.

The primary synthetic route to these compounds is typically a Friedel-Crafts alkylation of benzene with an appropriate butene precursor or butyl halide in the presence of a Lewis acid catalyst.^{[3][4]} The choice of alkylating agent and reaction conditions can favor the formation of one isomer over others.

Physicochemical Properties: A Comparative Analysis

The melting and boiling points of the **1,4-dibutylbenzene** isomers are presented below. These values are influenced by the degree of intermolecular forces, which are in turn dictated by the shape and symmetry of the molecules.

Isomer	Structure	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)
1,4-di-n-butylbenzene	A benzene ring with two straight-chain butyl groups at positions 1 and 4.	-94.15[5]	236.05[5]	Not readily available
1,4-di-sec-butylbenzene	A benzene ring with two secondary butyl groups at positions 1 and 4.	-58[6]	237[6]	0.857[6]
1,4-di-tert-butylbenzene	A benzene ring with two tertiary butyl groups at positions 1 and 4.	76-78[7][8][9]	236[7][8][9]	0.985[7][9]

Expert Insight: The significant difference in the melting points of the isomers is a direct consequence of their molecular packing in the solid state. The highly symmetrical and rigid structure of 1,4-di-tert-butylbenzene allows for efficient crystal lattice formation, resulting in a much higher melting point compared to its less symmetrical n-butyl and sec-butyl counterparts. Conversely, the boiling points are relatively similar, as intermolecular forces in the liquid state are less dependent on molecular symmetry.

Experimental Determination of Melting and Boiling Points

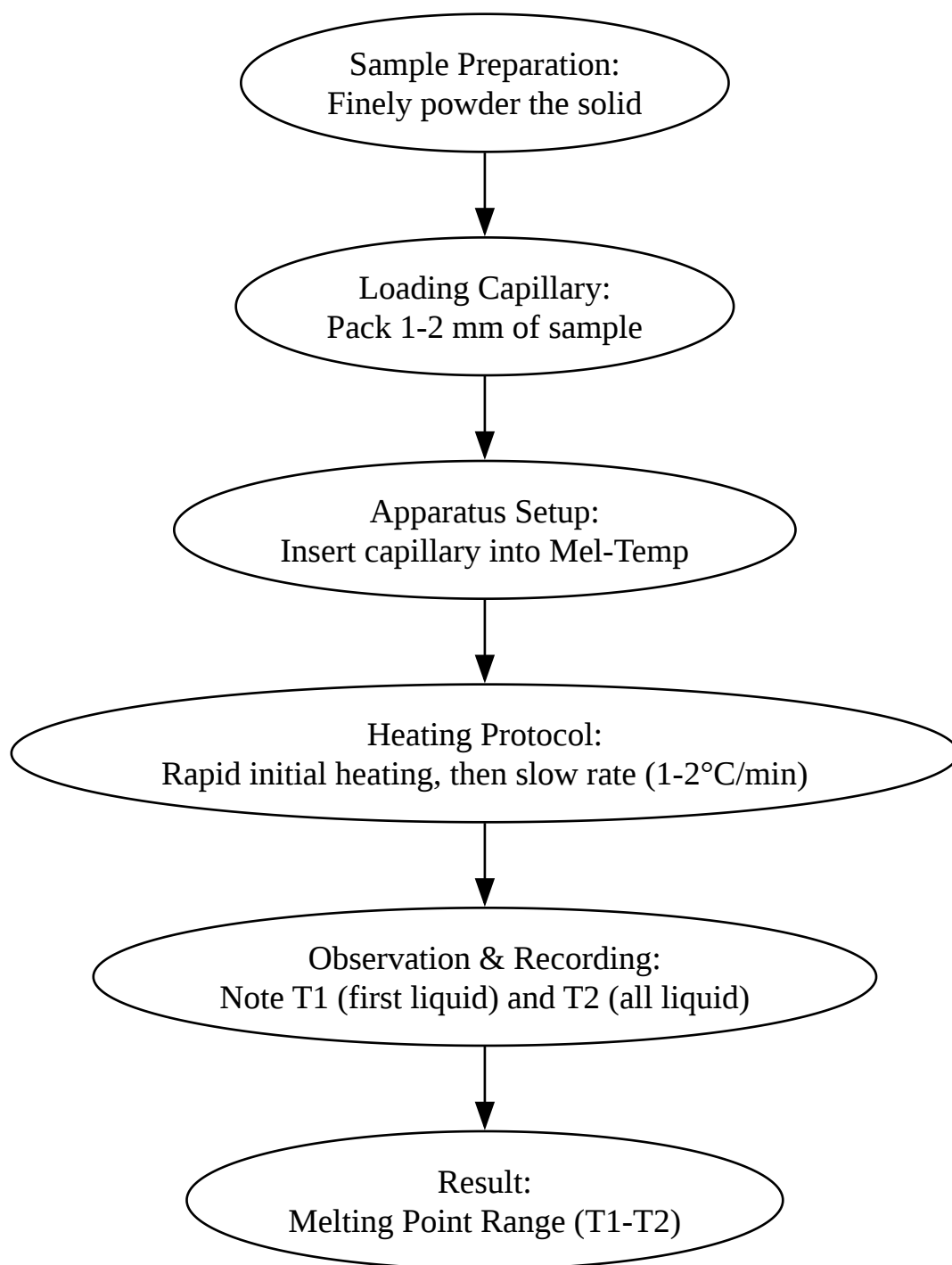
Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.[10] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities will broaden this range and depress the melting point.[10]

Melting Point Determination: The Capillary Method

This protocol describes the use of a standard Mel-Temp apparatus, a common and reliable method for melting point determination.^[10]

Methodology:

- **Sample Preparation:** A small amount of the crystalline **1,4-dibutylbenzene** isomer is finely powdered. The open end of a capillary tube is pressed into the powder.^[11]
- **Loading the Capillary:** The capillary is inverted and tapped gently to pack the sample into the sealed end. A sample height of 1-2 mm is optimal.^{[10][11]}
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the Mel-Temp apparatus.
- **Heating and Observation:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting point is reported as the range T1-T2.^[10]



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Caption: Workflow for Micro Boiling Point Determination.

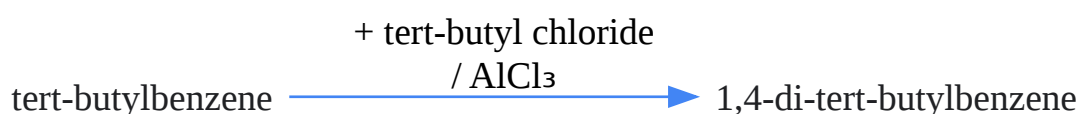
Causality in Experimental Choices: The choice of a slow heating rate near the melting or boiling point is critical to ensure thermal equilibrium between the sample, the thermometer, and the

heating medium, thereby yielding an accurate reading. The use of a liquid paraffin bath provides uniform heat distribution. [12]

Synthesis and Handling

Synthesis Overview: Friedel-Crafts Alkylation

The synthesis of 1,4-di-tert-butylbenzene is often achieved through the Friedel-Crafts alkylation of tert-butylbenzene with tert-butyl chloride, using aluminum chloride as a catalyst. [13] The 1,4-isomer is the kinetically controlled product and will crystallize out of the reaction mixture, preventing further alkylation. [13] Generalized Reaction Scheme:



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Caption: Friedel-Crafts Alkylation for 1,4-di-tert-butylbenzene Synthesis.

Safety and Handling

1,4-Dibutylbenzene and its isomers may cause eye, skin, and respiratory tract irritation. [14] It is essential to handle these compounds in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. [15] In case of contact, flush the affected area with copious amounts of water. [14] These compounds are stable under normal conditions but are incompatible with strong oxidizing agents. [14] They are also very toxic to aquatic life with long-lasting effects, so release into the environment must be avoided. [16][17][18]

Conclusion

The melting and boiling points of **1,4-dibutylbenzene** are highly dependent on the specific isomer in question. The distinct properties of 1,4-di-n-butylbenzene, 1,4-di-sec-butylbenzene, and 1,4-di-tert-butylbenzene underscore the importance of precise isomer identification and purity assessment in research and development. The experimental protocols detailed in this

guide provide a robust framework for obtaining accurate and reproducible data, ensuring the reliable application of these compounds in their various scientific and industrial contexts.

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- To cite this document: BenchChem. [1,4-Dibutylbenzene melting point and boiling point data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074798#1-4-dibutylbenzene-melting-point-and-boiling-point-data]

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